

Application Note: Preparation of Fura-5F AM Stock Solution in DMSO

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Compound of Interest

Compound Name: Fura-5F AM

Cat. No.: B15554501

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Fura-5F AM** is a cell-permeant, ratiometric fluorescent indicator used for measuring intracellular calcium concentrations.^{[1][2][3]} As an acetoxymethyl (AM) ester, it can passively diffuse across the cell membrane. Once inside the cell, non-specific cytosolic esterases cleave the AM groups, trapping the active Fura-5F indicator in the cytosol.^{[1][2][4][5]} The proper preparation of a concentrated stock solution is a critical first step for successful cell loading and accurate calcium imaging experiments. This document provides a detailed protocol for preparing a **Fura-5F AM** stock solution using anhydrous dimethyl sulfoxide (DMSO).

Quantitative Data Summary

This table summarizes the key quantitative properties of **Fura-5F AM** relevant for stock solution preparation and storage.

Property	Value	Source(s)
Molecular Weight	~1005.81 g/mol	[1][4]
Recommended Solvent	High-quality anhydrous DMSO	[6][7]
Recommended Stock Concentration	1 mM to 5 mM	[6][7]
Storage (Solid Form)	≤−20°C, desiccated, protected from light	[5][6]
Storage (DMSO Stock Solution)	≤−20°C, in aliquots, desiccated, protected from light	[6][7][8]
DMSO Stock Solution Stability	Several weeks to months with proper storage	[6][7][8]
Typical Cell Loading Concentration	0.1 μM to 5 μM	[6]

Experimental Protocols

Materials and Equipment

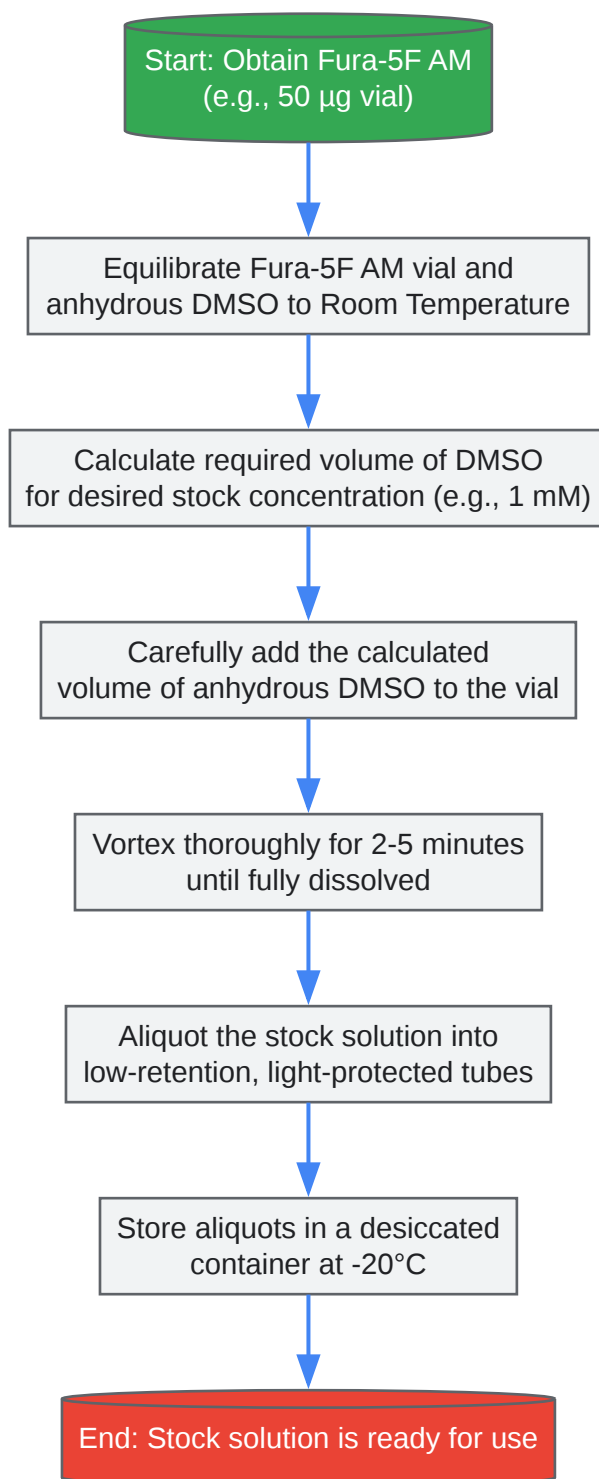
- **Fura-5F AM** (e.g., 50 μg vial)
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryogenic vials for aliquoting
- Precision micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Always handle **Fura-5F AM** and DMSO in accordance with good laboratory practices.
- Wear appropriate PPE, including gloves and safety glasses, as the toxicological properties of **Fura-5F AM** may not be fully known.[9]
- DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Avoid direct contact.
- Work in a well-ventilated area.

Experimental Workflow Diagram

The following diagram outlines the complete workflow for preparing the **Fura-5F AM** stock solution.



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Caption: Workflow for **Fura-5F AM** stock solution preparation.

Detailed Step-by-Step Protocol

This protocol describes the preparation of a 1 mM stock solution from a 50 µg vial of **Fura-5F AM**.

Step 1: Equilibrate Reagents

- Before opening, allow the vial of **Fura-5F AM** and the bottle of anhydrous DMSO to warm to room temperature.^{[6][7]} This is crucial to prevent atmospheric moisture from condensing inside the containers, which can hydrolyze the AM ester and compromise the dye's performance.^[7]

Step 2: Calculate DMSO Volume

- To prepare a 1 mM stock solution, use the following calculation:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
- Example for a 50 µg vial to make a 1 mM solution:
 - $\text{Mass} = 50 \text{ µg} = 5 \times 10^{-5} \text{ g}$
 - $\text{Molecular Weight} = 1005.81 \text{ g/mol}$
 - $\text{Concentration} = 1 \text{ mM} = 0.001 \text{ mol/L}$
 - $\text{Volume (L)} = (5 \times 10^{-5} \text{ g}) / (1005.81 \text{ g/mol} * 0.001 \text{ mol/L}) \approx 4.97 \times 10^{-5} \text{ L}$
 - $\text{Volume (µL)} \approx 49.7 \text{ µL}$

Step 3: Reconstitution

- Using a calibrated micropipette, carefully add 49.7 µL of anhydrous DMSO to the vial containing 50 µg of **Fura-5F AM**.

Step 4: Dissolution

- Cap the vial tightly and vortex it for 2-5 minutes. Dissolution of AM esters in DMSO can be slow.^{[6][7]} Visually inspect the solution against a light source to ensure that all the solid has completely dissolved.

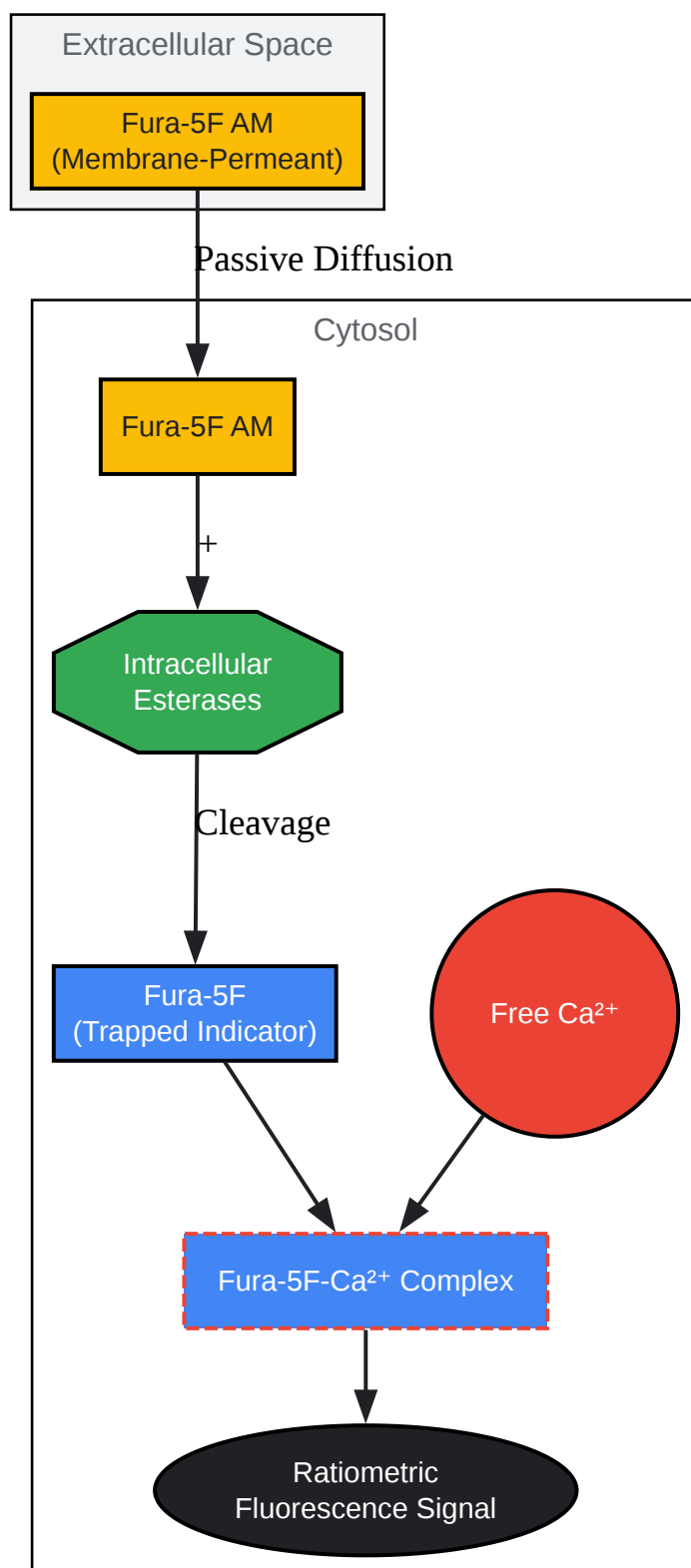
Step 5: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 2-5 μ L) in low-retention microcentrifuge tubes or cryovials.[\[6\]](#)
- Store the aliquots tightly sealed in a desiccated container at $\leq -20^{\circ}\text{C}$, protected from light.[\[5\]](#)
[\[6\]](#)[\[7\]](#) Properly stored, the DMSO stock solution is stable for several months.[\[7\]](#)[\[8\]](#)

Mechanism of Action and Application Notes

Cellular Mechanism of Fura-5F

Fura-5F AM is designed to be membrane-permeant. Once it crosses the cell membrane into the cytosol, intracellular esterases cleave the AM ester groups. This hydrolysis traps the now membrane-impermeant Fura-5F molecule inside the cell, where it can bind to free cytosolic Ca^{2+} and generate a fluorescent signal.[\[1\]](#)[\[2\]](#)[\[10\]](#)



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Caption: Cellular processing of **Fura-5F AM** for Ca^{2+} detection.

Best Practices and Application Notes

- Anhydrous DMSO is Critical: The use of high-quality, anhydrous DMSO is essential, as water can prematurely hydrolyze the AM ester.[6][7]
- Use of Pluronic™ F-127: To aid in the dispersion of the nonpolar **Fura-5F AM** in aqueous loading buffers, a non-ionic detergent like Pluronic™ F-127 can be used.[7][11] A common method is to mix the **Fura-5F AM** DMSO stock with an equal volume of 20% Pluronic™ F-127 in DMSO before diluting it into the cell loading medium.[11]
- Use of Probenecid: Some cell types actively extrude the de-esterified dye via organic anion transporters. Including an anion-transport inhibitor like probenecid (typically 1-2.5 mM) in the loading and imaging buffer can improve dye retention.[11][12]
- Final Working Concentration: The final concentration for cell loading typically ranges from 1-5 μ M, but should be optimized for each cell type and experimental condition to achieve adequate signal with minimal cell toxicity or calcium buffering.[6][7][11]

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